

# 12 $\beta$ -Hydroxyganoderenic acid B CAS number and molecular structure

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## Compound of Interest

Compound Name: 12 $\beta$ -Hydroxyganoderenic acid B

Cat. No.: B11934365

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## 12 $\beta$ -Hydroxyganoderenic Acid B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **12 $\beta$ -Hydroxyganoderenic acid B**, a triterpenoid compound isolated from the medicinal mushroom *Ganoderma lucidum*. Due to the limited specific research on this particular compound, this document summarizes its known properties and places it within the broader context of ganoderic acids, offering insights into potential research directions and methodologies.

## Core Compound Identification

**12 $\beta$ -Hydroxyganoderenic acid B** is a tetracyclic triterpenoid that belongs to the class of ganoderic acids. These compounds are characteristic secondary metabolites of *Ganoderma lucidum*, a fungus with a long history of use in traditional Asian medicine.

Parameter	Value	Source
CAS Number	1309931-84-7	[1]
Molecular Formula	C30H42O8	[1]
Molecular Weight	530.65 g/mol	[1]

## Molecular Structure:

While a 2D structure is commonly represented, the precise stereochemistry is crucial for its biological activity. The systematic name is (4E)-4-[(3S,3aR,6S,8S,9R,12S,14aR,14bS)-3,6,8-trihydroxy-3,9,12,14b-tetramethyl-1,2,3,3a,4,5,6,7,8,9,10,11,12,13,14,14a-hexadecahydro-7-oxocyclopenta[a]phenanthren-14-yl]-2-methyl-5-oxopent-3-enoic acid.

## Quantitative Data

Specific quantitative data on the biological activity of **12 $\beta$ -Hydroxyganoderenic acid B** is not extensively available in the current scientific literature. Triterpenoids isolated from *Ganoderma* species, as a class, have been reported to exhibit antitumor, antimicrobial, antiviral, and anti-aging activities.[1] However, detailed dose-response studies, IC50 values, and other quantitative metrics for **12 $\beta$ -Hydroxyganoderenic acid B** are yet to be widely published.

## Experimental Protocols

Detailed experimental protocols specifically for **12 $\beta$ -Hydroxyganoderenic acid B** are scarce. However, general methodologies for the extraction, isolation, and analysis of triterpenoids from *Ganoderma lucidum* can be adapted for studying this compound.

### 3.1. General Extraction and Isolation of Triterpenoids from *Ganoderma lucidum*

This protocol outlines a common approach for obtaining triterpenoid fractions from *Ganoderma lucidum* fruiting bodies.

- **Preparation of Material:** Dried and powdered fruiting bodies of *Ganoderma lucidum* are used as the starting material.
- **Solvent Extraction:** The powder is typically extracted with an organic solvent such as ethanol or methanol at room temperature or with heating. This initial extraction yields a crude extract containing a mixture of compounds.
- **Solvent Partitioning:** The crude extract is then subjected to liquid-liquid partitioning to separate compounds based on their polarity. A common scheme involves partitioning between water and a series of organic solvents of increasing polarity (e.g., hexane, ethyl

acetate, butanol). Triterpenoids are generally found in the less polar fractions like ethyl acetate.

- **Chromatographic Separation:** The triterpenoid-rich fraction is further purified using various chromatographic techniques:
  - **Silica Gel Column Chromatography:** The fraction is loaded onto a silica gel column and eluted with a gradient of solvents (e.g., a hexane-ethyl acetate gradient) to separate compounds based on polarity.
  - **High-Performance Liquid Chromatography (HPLC):** Preparative HPLC with a C18 column is often used for the final purification of individual triterpenoids. A mobile phase consisting of a mixture of acetonitrile and water, often with a small amount of acid (e.g., formic acid), is typically employed.

### 3.2. Structural Elucidation

The structure of the isolated compound is confirmed using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are used to elucidate the detailed chemical structure and stereochemistry.

## Potential Signaling Pathways

While no specific signaling pathways have been definitively elucidated for **12 $\beta$ -Hydroxyganoderenic acid B**, studies on other ganoderic acids provide valuable insights into potential mechanisms of action. For instance, Ganoderic Acid Me has been shown to suppress the growth and angiogenesis of breast cancer cells by modulating the NF- $\kappa$ B signaling pathway. It was found to inhibit the activity of NF- $\kappa$ B and down-regulate the expression of its downstream target genes involved in cell proliferation, anti-apoptosis, invasion, and angiogenesis.

A hypothetical workflow for investigating the effect of **12 $\beta$ -Hydroxyganoderenic acid B** on a signaling pathway is presented below.

Caption: A generalized workflow for assessing the in vitro effects of a compound on cancer cell signaling pathways.

## Conclusion and Future Directions

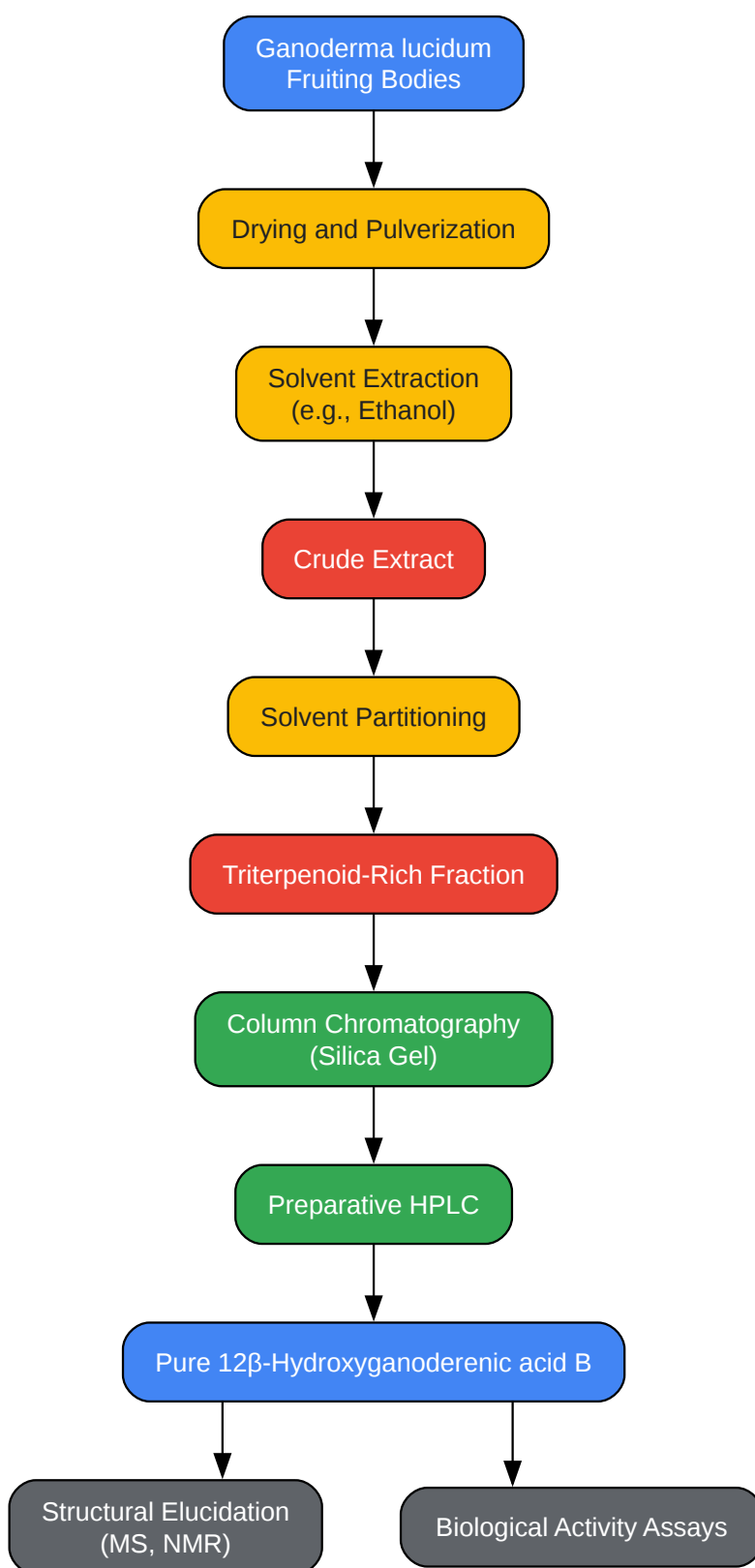
**12 $\beta$ -Hydroxyganoderenic acid B** is a structurally defined triterpenoid from *Ganoderma lucidum*. While its chemical properties are known, a significant gap exists in the understanding of its specific biological activities and mechanisms of action. Future research should focus on:

- **Quantitative Biological Assays:** Determining the cytotoxic, anti-inflammatory, and other biological activities of the purified compound through rigorous in vitro and in vivo studies.
- **Mechanism of Action Studies:** Investigating the specific molecular targets and signaling pathways modulated by **12 $\beta$ -Hydroxyganoderenic acid B**.
- **Structure-Activity Relationship Studies:** Comparing its activity with other closely related ganoderic acids to understand the role of the 12 $\beta$ -hydroxyl group.

The development of a comprehensive biological profile for **12 $\beta$ -Hydroxyganoderenic acid B** will be crucial for evaluating its potential as a therapeutic agent.

## Isolation and Characterization Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of triterpenoids like **12 $\beta$ -Hydroxyganoderenic acid B** from *Ganoderma lucidum*.



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Caption: A flowchart detailing the process of isolating and identifying **12 $\beta$ -Hydroxyganoderenic acid B**.

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## References

- 1. [file.medchemexpress.eu](https://file.medchemexpress.eu) [file.medchemexpress.eu]
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